Application Notes and Protocols for Solubilizing (-)-FRM-024 in Research Settings

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Compound of Interest

Compound Name:	*(-)-FRM-024*
Cat. No.:	*B11933767*

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Audience: Researchers, scientists, and drug development professionals.

Introduction to (-)-FRM-024

(-)-FRM-024 is the levorotatory isomer of FRM-024, a potent, central nervous system (CNS) penetrant gamma-secretase modulator (GSM) under investigation for its therapeutic potential in Alzheimer's disease.[1][2][3] Gamma-secretase is an integral membrane protein complex that plays a crucial role in the processing of the amyloid precursor protein (APP). The modulation of this enzyme's activity is a key strategy in Alzheimer's disease research.[2] GSMs, like **(-)-FRM-024**, allosterically modulate γ-secretase to decrease the production of the amyloid-beta 42 (Aβ42) peptide, which is prone to aggregation and plaque formation, while concurrently increasing the levels of shorter, less amyloidogenic Aβ species.[4] Due to its hydrophobic nature, **(-)-FRM-024** exhibits poor aqueous solubility, presenting a challenge for its use in both in vitro and in vivo experimental settings. These application notes provide detailed protocols for the effective solubilization of **(-)-FRM-024** for research purposes.

Physicochemical Properties and Solubility Profile

A summary of the key physicochemical properties of **(-)-FRM-024** is provided below. Understanding these properties is essential for developing appropriate solubilization strategies.

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- Molecular Formula: $C_{22}H_{22}ClN_5O_2$
- Molecular Weight: 423.90 g/mol [1]
- Appearance: Off-white to light yellow solid[1]
- CAS Number: 2085780-87-4[1]

The solubility of **(-)-FRM-024** is a critical factor for its biological activity. The compound is practically insoluble in aqueous solutions, necessitating the use of organic solvents or formulation vehicles.

Data Presentation: Solubility of (-)-FRM-024

The following table summarizes the known solubility data for **(-)-FRM-024** in various solvents and formulations. This information is crucial for preparing stock solutions and dosing vehicles.

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Solvent/Vehicle System	Solubility	Remarks	Source
Dimethyl Sulfoxide (DMSO)	100 mg/mL (235.90 mM)	Ultrasonic treatment may be required. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.	[1]
10% DMSO in 90% (20% SBE-β-CD in Saline)	≥ 3 mg/mL (7.08 mM)	Forms a clear solution. Saturation is unknown.	[1]
10% DMSO, 40% PEG300, 5% Tween-80 in 45% Saline	≥ 2.5 mg/mL (5.90 mM)	Forms a clear solution. Saturation is unknown.	[1][5]
10% DMSO in 90% Corn Oil	≥ 2.5 mg/mL (5.90 mM)	Forms a clear solution. Saturation is unknown.	[1]
Water	Insoluble	Predicted to have very low aqueous solubility.	[6]
Phosphate-Buffered Saline (PBS)	Insoluble	Expected to have very low solubility, similar to water.	N/A
Ethanol	Data not available	N/A	N/A

Experimental Protocols

Protocol 1: Solubilization for In Vitro Cell-Based Assays

This protocol describes the preparation of a stock solution of **(-)-FRM-024** and its subsequent dilution for use in cell culture experiments. The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.5%) to minimize cytotoxicity.

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Materials:

- **(-)-FRM-024** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath
- Sterile cell culture medium

Procedure:

- Stock Solution Preparation (10 mM):
  - Weigh the required amount of **(-)-FRM-024** powder in a sterile microcentrifuge tube.
  - Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 4.24 mg of **(-)-FRM-024** in 1 mL of DMSO.
  - Vortex the tube thoroughly for 1-2 minutes.
  - If the compound is not fully dissolved, sonicate the solution in an ultrasonic bath for 5-10 minutes.
  - Visually inspect the solution to ensure it is clear and free of particulates.
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
  - Store the stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.[1]
- Working Solution Preparation:
  - Thaw an aliquot of the 10 mM stock solution at room temperature.

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- Prepare serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment.
- Ensure the final concentration of DMSO in the culture medium does not exceed a level that is toxic to the cells being used (typically ≤ 0.5%).
- Mix the working solution thoroughly by gentle inversion or pipetting before adding to the cells.

Protocol 2: Formulation for In Vivo Oral Gavage in Rodents

This protocol provides two options for preparing a formulation of **(-)-FRM-024** suitable for oral administration in mice or rats. The choice of vehicle can depend on the required dose volume and the duration of the study.[7][8]

Option A: SBE-β-CD Based Formulation

This formulation uses sulfobutyl ether-β-cyclodextrin (SBE-β-CD) as a solubilizing agent.

Materials:

- **(-)-FRM-024** powder
- Anhydrous DMSO
- SBE-β-CD
- Sterile saline (0.9% NaCl)
- Sterile tubes
- Magnetic stirrer and stir bar or vortex mixer

Procedure:

- Prepare a 20% (w/v) SBE-β-CD solution in saline: Dissolve 2 g of SBE-β-CD in 10 mL of sterile saline. Stir until fully dissolved.

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- Prepare a concentrated stock solution of **(-)-FRM-024** in DMSO (e.g., 30 mg/mL).
- Prepare the final dosing formulation:
  - For a final concentration of 3 mg/mL, add 100 µL of the 30 mg/mL DMSO stock solution to 900 µL of the 20% SBE-β-CD solution.
  - Vortex or stir the mixture until a clear solution is obtained.[1]
  - Prepare the formulation fresh daily.

Option B: Co-Solvent Formulation

This formulation uses a mixture of co-solvents and a surfactant to solubilize the compound.

Materials:

- **(-)-FRM-024** powder
- Anhydrous DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure:

- Prepare a concentrated stock solution of **(-)-FRM-024** in DMSO (e.g., 25 mg/mL).
- Prepare the final dosing formulation in a stepwise manner:
  - For a 1 mL final volume to achieve a concentration of 2.5 mg/mL:

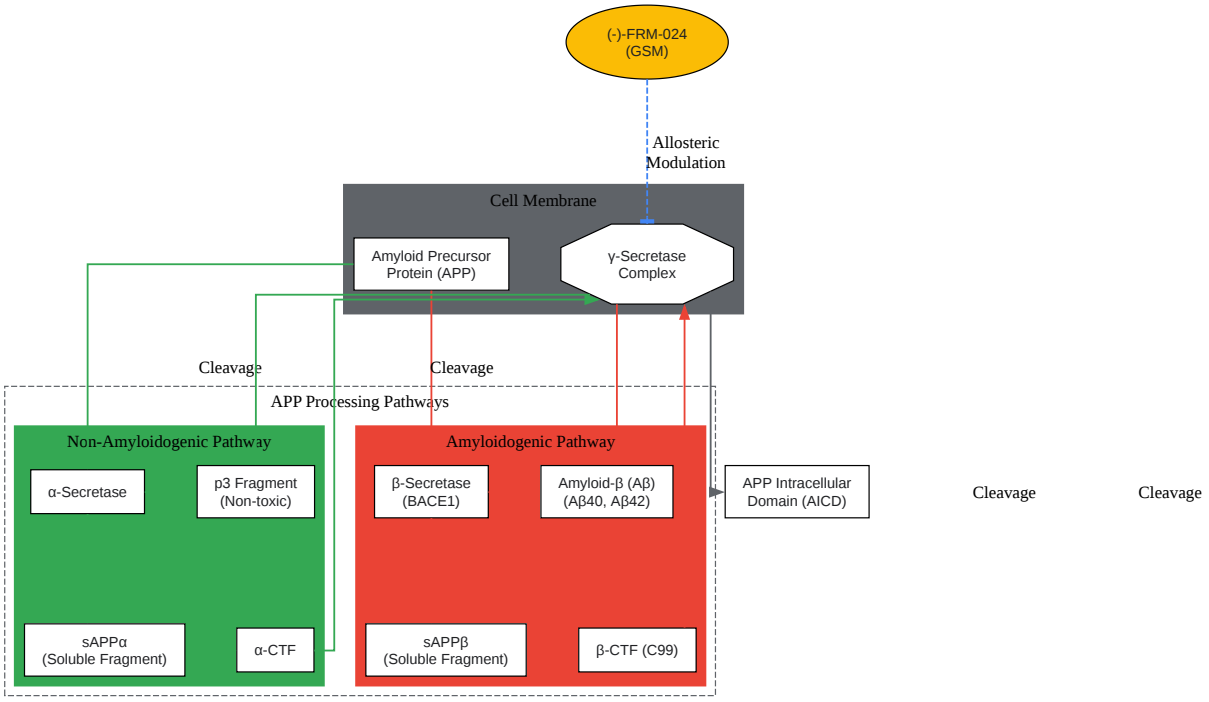
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- To 400 µL of PEG300, add 100 µL of the 25 mg/mL DMSO stock solution and mix well.
- Add 50 µL of Tween-80 to the mixture and mix thoroughly.
- Add 450 µL of sterile saline to bring the final volume to 1 mL.
- Vortex the final solution until it is clear and homogenous.[1][5]
- Prepare the formulation fresh daily.

Mandatory Visualizations

The following diagrams illustrate the signaling pathway of γ-secretase and a general workflow for the solubilization of **(-)-FRM-024**.

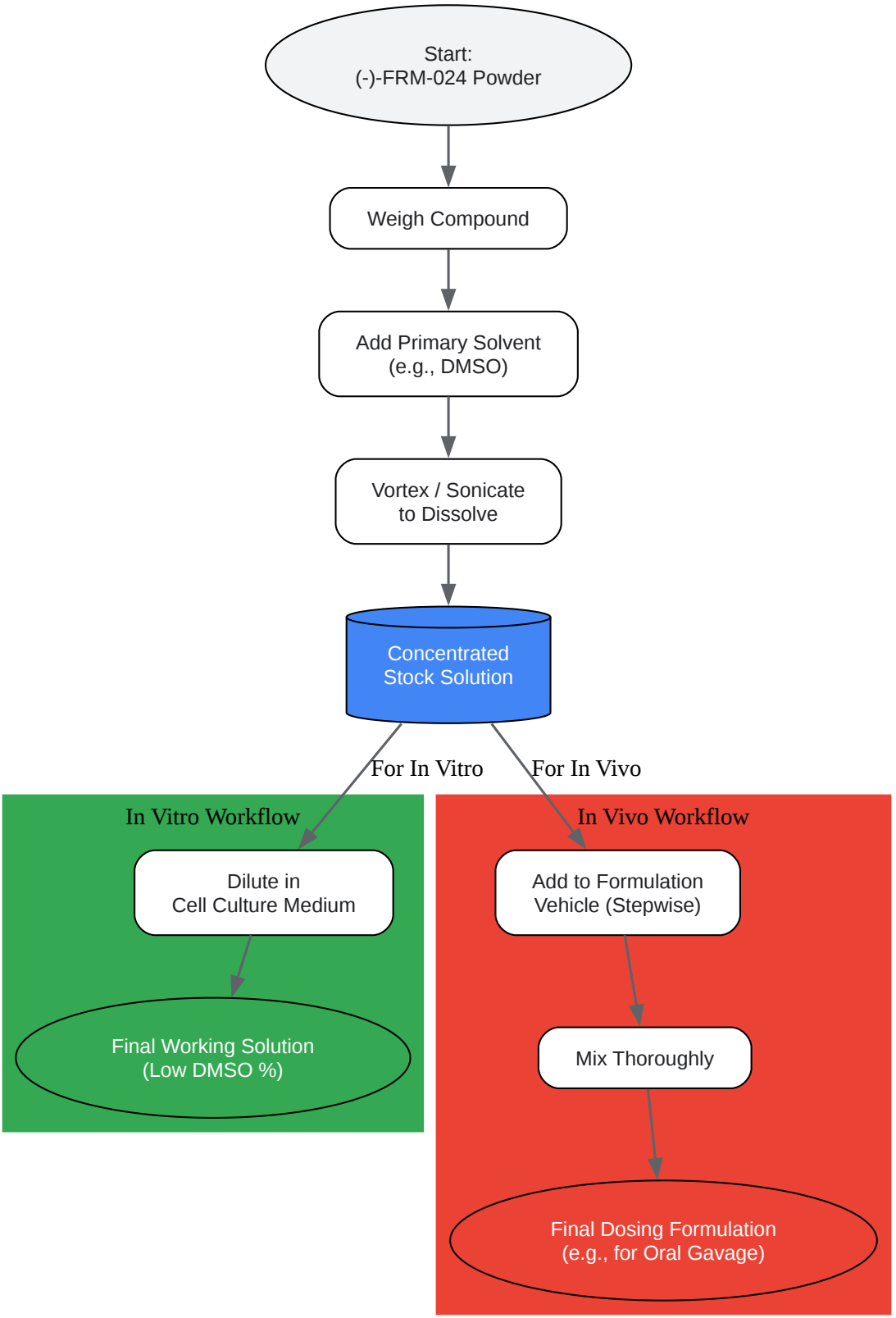
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Caption: γ-Secretase Signaling Pathway in APP Processing.

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